

An In-depth Technical Guide to the Safe Handling of 4-Mercaptobenzonitrile

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Compound of Interest

Compound Name: 4-Mercaptobenzonitrile

Cat. No.: B1349081

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the safety data and handling precautions for **4-Mercaptobenzonitrile** (4-MBN). The information is compiled from various safety data sheets (SDS) to ensure a thorough understanding of the potential hazards and the necessary safety measures required when working with this compound.

Chemical Identification and Physical Properties

4-Mercaptobenzonitrile, also known as 4-cyanothiophenol, is an organic compound featuring a benzene ring substituted with a thiol (-SH) group and a nitrile (-C≡N) group.^[1] This unique structure allows for diverse reactivity and applications in fields such as materials science and biochemistry.^[1]

Property	Value	Source
CAS Number	36801-01-1	[2][3]
Molecular Formula	C ₇ H ₅ NS	[2][3][4]
Molecular Weight	135.19 g/mol	[2][3][5]
Physical Form	Solid	[4][6]
Melting Point	48-51 °C	[6]
Boiling Point	118 °C	[6]
Density	1.18 g/cm ³	[6]
Purity	Typically ≥98%	[3][4]

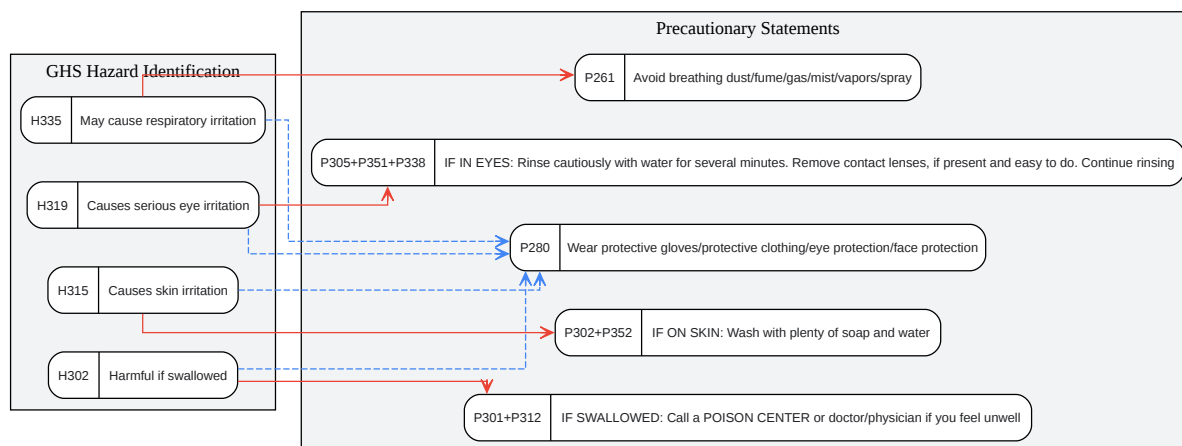
Hazard Identification and Classification

4-Mercaptobenzonitrile is classified as a hazardous substance according to the Globally Harmonized System of Classification and Labelling of Chemicals (GHS).[1] The primary hazards are associated with acute toxicity, skin and eye irritation, and respiratory irritation.[1][7]

GHS Hazard Statements:

- H302: Harmful if swallowed.[1][7]
- H315: Causes skin irritation.[1][7]
- H319: Causes serious eye irritation.[1][7]
- H335: May cause respiratory irritation.[1][7]

The following diagram illustrates the GHS classification and the corresponding precautionary measures.



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GHS Hazards and Precautionary Statements for **4-Mercaptobenzonitrile**.

Handling and Storage Precautions

Proper handling and storage are crucial to minimize exposure and ensure safety in the laboratory.

Safe Handling:

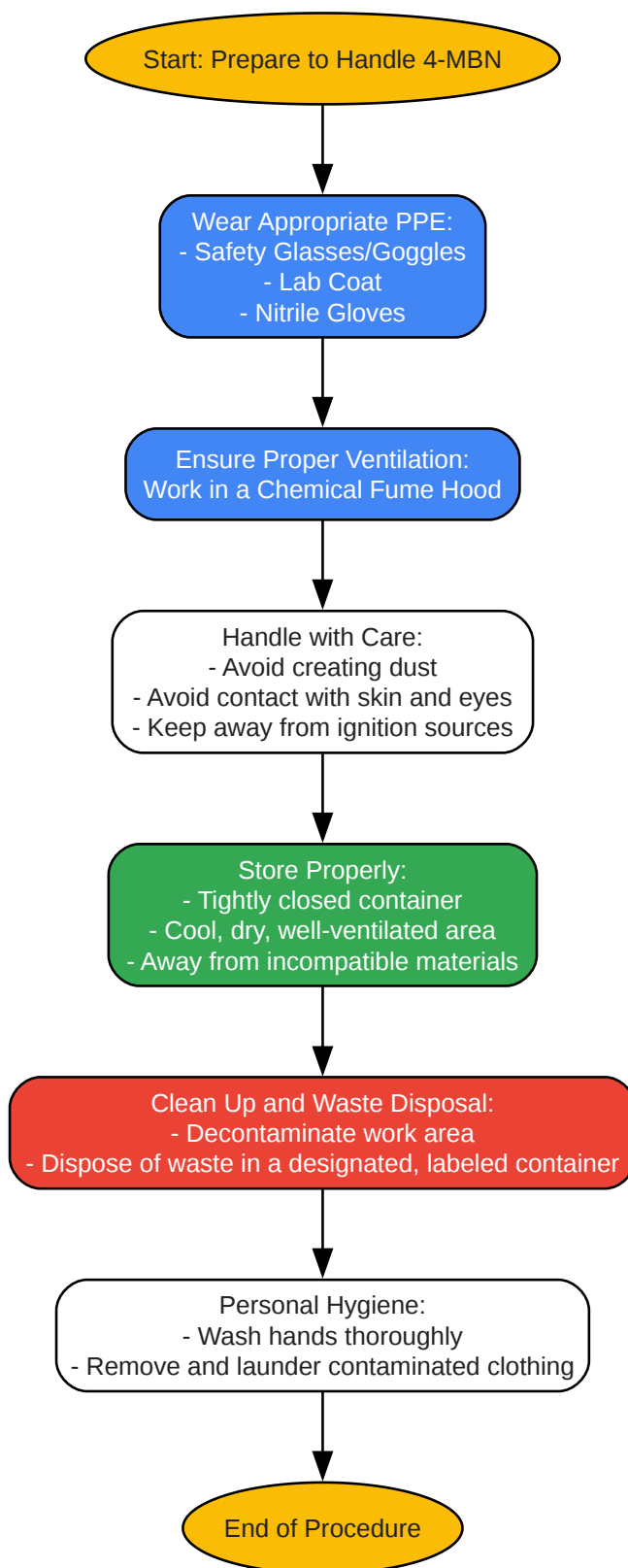
- Engineering Controls: Use only in a well-ventilated area, preferably in a chemical fume hood. [\[7\]](#)
- Personal Protective Equipment (PPE): Wear appropriate protective clothing, gloves (e.g., nitrile rubber), and eye/face protection (e.g., safety glasses with side-shields or goggles). [\[7\]](#) [\[8\]](#)

- Hygiene: Wash hands thoroughly after handling.^[7] Do not eat, drink, or smoke when using this product.^[7]
- General Precautions: Avoid contact with skin, eyes, and clothing.^[7] Avoid breathing dust and fumes.^[7] Keep away from sources of ignition.^[7]

Storage:

- Store in a tightly-closed container in a cool, dry, and well-ventilated area.^[7]
- Keep away from incompatible substances such as strong oxidizing agents and strong bases.^[9]
- Store locked up.^[7]

The following workflow outlines the standard operating procedure for handling **4-Mercaptobenzonitrile**.



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Standard Operating Procedure for Handling **4-Mercaptobenzonitrile**.

Emergency Procedures

In the event of an emergency, prompt and appropriate action is essential.

Exposure Route	First Aid Measures
Inhalation	Move the person to fresh air. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Obtain medical aid. [7]
Skin Contact	Immediately flush skin with running water for at least 15 minutes while removing contaminated clothing and shoes. Obtain medical aid immediately. [7]
Eye Contact	Immediately flush open eyes with running water for at least 15 minutes. Obtain medical aid immediately. [7]
Ingestion	Do NOT induce vomiting without medical advice. Rinse mouth with water. Never give anything by mouth to an unconscious person. Obtain medical aid immediately. [7]

Fire-Fighting Measures:

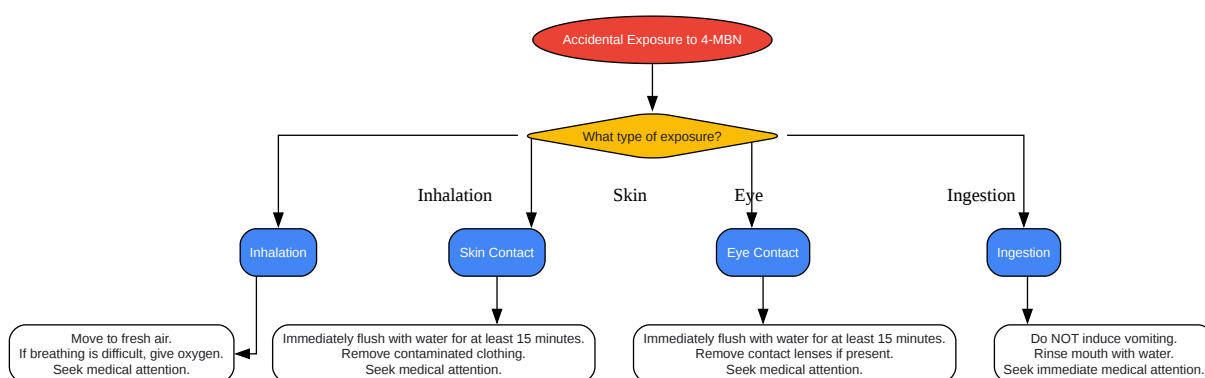
- Suitable Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.[\[8\]](#)
- Specific Hazards: During a fire, hazardous combustion gases or vapors may be formed, including carbon oxides, nitrogen oxides, and hydrogen cyanide.[\[10\]](#)
- Protective Equipment: Wear a self-contained breathing apparatus (SCBA) and full protective gear.[\[9\]](#)[\[10\]](#)

Accidental Release Measures:

- Personal Precautions: Wear appropriate personal protective equipment.[\[7\]](#) Evacuate personnel to safe areas.[\[8\]](#) Ensure adequate ventilation.[\[7\]](#)

- Environmental Precautions: Prevent further leakage or spillage if safe to do so. Do not let the product enter drains, other waterways, or soil.[7]
- Containment and Cleaning Up: Vacuum, sweep up, or absorb with inert material and place into a suitable disposal container.[7]

The decision tree below outlines the appropriate response to an accidental exposure.



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First Aid Decision Tree for Accidental Exposure to **4-Mercaptobenzonitrile**.

Disposal Considerations

Dispose of contents and container to an approved waste disposal plant in accordance with local, state, and federal regulations.[7] Do not dispose of down the drain.

Toxicological Information

The toxicological properties of **4-Mercaptobenzonitrile** have not been thoroughly investigated. [8] The available data indicates that it is harmful if swallowed, causes skin and eye irritation,

and may cause respiratory irritation.[1][7]

Toxicity Endpoint	Classification/Data
Acute Oral Toxicity	Harmful if swallowed (Category 4).[1][7]
Acute Dermal Toxicity	May be harmful in contact with skin.[1]
Acute Inhalation Toxicity	May cause respiratory irritation.[1][7]
Skin Corrosion/Irritation	Causes skin irritation (Category 2).[1][7]
Serious Eye Damage/Irritation	Causes serious eye irritation (Category 2A).[1][7]
Carcinogenicity	No component of this product present at levels greater than or equal to 0.1% is identified as a probable, possible or confirmed human carcinogen by IARC.[8]

Note: This document is intended as a guide and is not a substitute for a comprehensive risk assessment. Always refer to the most current Safety Data Sheet (SDS) for **4-Mercaptobenzonitrile** before use.

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